

Application Notes and Protocols for In Vivo Studies with JNJ-1661010

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Compound of Interest

Compound Name: JNJ-1661010

Cat. No.: B1672996

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Abstract

These application notes provide detailed protocols for the preparation and administration of **JNJ-1661010**, a selective and reversible fatty acid amide hydrolase (FAAH) inhibitor, for in vivo research. **JNJ-1661010** is a potent, brain-penetrant compound that has demonstrated efficacy in various preclinical models of pain and inflammation. Proper formulation and administration are critical for obtaining reliable and reproducible results in animal studies. This document outlines the necessary materials, equipment, and step-by-step procedures for preparing **JNJ-1661010** dosing solutions and provides key data for experimental design.

Physicochemical Properties of JNJ-1661010

A clear understanding of the physicochemical properties of **JNJ-1661010** is essential for its proper handling and formulation.

Property	Value	Reference
Molecular Weight	365.45 g/mol	
Formula	C ₁₉ H ₁₉ N ₅ OS	
CAS Number	681136-29-8	
Appearance	Lyophilized solid	
Purity	≥99%	
Storage	Store lyophilized at -20°C, desiccated. In solution, store at -20°C and use within 1 month. Aliquot to avoid multiple freeze/thaw cycles.	

Solubility of JNJ-1661010

JNJ-1661010 is poorly soluble in aqueous solutions and requires specific solvent systems for in vivo administration.

Solvent	Solubility	Reference
DMSO	Up to 100 mM (36.5 mg/mL)	
Ethanol	Up to 10 mM (3.65 mg/mL)	
Water	Insoluble	
DMF	25 mg/mL	
DMF:PBS (pH 7.2) (1:5)	0.16 mg/mL	
5% DMSO + 95% Corn oil	4 mg/mL	
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (6.84 mM)	
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (6.84 mM)	

Signaling Pathway of FAAH Inhibition

JNJ-1661010 exerts its therapeutic effects by inhibiting the fatty acid amide hydrolase (FAAH) enzyme. This leads to an increase in the levels of endogenous fatty acid amides, such as anandamide (AEA), which then modulate cannabinoid receptors and other targets to produce analgesic and anti-inflammatory effects.

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